

Evaluating the Selectivity of Quinclorac in Turfgrass: A Comparative Guide

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Compound of Interest

Compound Name: **Quinclorac**

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For Researchers, Scientists, and Turfgrass Management Professionals

This guide provides a comprehensive evaluation of the herbicide **Quinclorac**, focusing on its selectivity across various turfgrass species. It offers a comparative analysis with alternative herbicides, supported by experimental data, to aid in informed decision-making for effective weed management in turfgrass systems.

Introduction to Quinclorac

Quinclorac is a selective, post-emergent herbicide widely used for the control of grassy weeds, particularly crabgrass (*Digitaria* spp.), in established turfgrass. It belongs to the quinoline carboxylic acid class of herbicides and functions as a synthetic auxin, disrupting plant growth processes in susceptible species. Its effectiveness and selectivity have made it a valuable tool for turfgrass managers. However, the tolerance to **Quinclorac** varies significantly among different turfgrass species and even cultivars, necessitating a thorough understanding of its selectivity profile.

Experimental Protocols for Evaluating Herbicide Selectivity

The evaluation of herbicide selectivity in turfgrass involves standardized experimental protocols to ensure the reliability and reproducibility of results. The following methodologies are commonly employed in scientific studies.

Experimental Design and Turfgrass Management

- Plot Design: Field trials are typically conducted using a randomized complete block design (RCBD) with multiple replications (usually three or four) to account for field variability. Individual plots are of a standardized size to allow for accurate herbicide application and assessment.
- Turfgrass Establishment and Maintenance: The turfgrass species being evaluated are established from seed or sod and maintained under standard cultural practices, including mowing, irrigation, and fertilization, to ensure a healthy and uniform stand. Mowing height and frequency are kept consistent across all plots.

Herbicide Application

- Application Equipment: Herbicides are applied using a calibrated research plot sprayer, often a CO₂-pressurized backpack sprayer, equipped with flat-fan nozzles to ensure uniform coverage.
- Application Rates and Timings: Herbicides are applied at the manufacturer's recommended label rate, and often at multiples of this rate (e.g., 2x) to assess the margin of turfgrass safety. Application timings are critical and are typically categorized as pre-emergence (before weed germination) or post-emergence (after weed emergence) at specific weed growth stages (e.g., 1-3 tiller stage for crabgrass).

Data Collection: Turfgrass Tolerance

Turfgrass tolerance to herbicides is assessed through both visual ratings and quantitative measurements.

- Visual Injury Ratings: Phytotoxicity is visually assessed at multiple intervals after treatment (e.g., 7, 14, 21, and 28 days after treatment - DAT). A common rating scale is from 0 to 100%, where 0% indicates no visible injury and 100% indicates complete turfgrass death. An injury rating of 20-30% is often considered the maximum acceptable level in research settings.
- Turfgrass Quality Ratings: Overall turfgrass quality is rated on a scale of 1 to 9, where 1 represents dead turf, 9 represents ideal turf (in terms of color, density, and uniformity), and a

rating of 6 or 7 is often considered the minimum acceptable quality.

- Quantitative Measurements:

- Digital Image Analysis (DIA): High-resolution digital images of the plots are taken and analyzed using software to quantify the percentage of green cover, providing an objective measure of turfgrass density and injury.
- Spectral Reflectance: Handheld chlorophyll meters or spectroradiometers are used to measure the Normalized Difference Vegetation Index (NDVI), which correlates with turfgrass health and density.

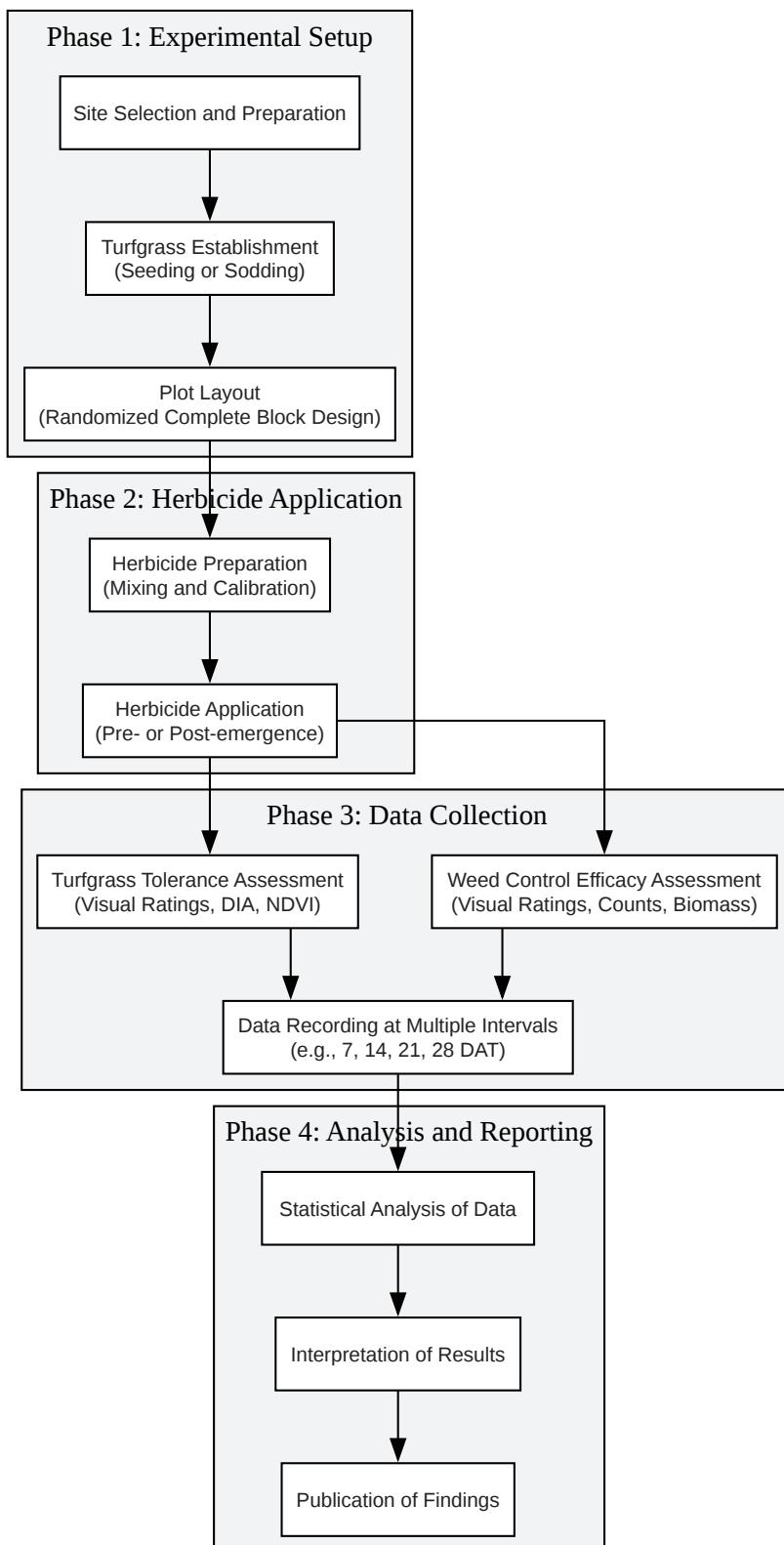
Data Collection: Weed Control Efficacy

The effectiveness of the herbicide in controlling target weeds is also evaluated.

- Visual Control Ratings: Weed control is visually rated on a scale of 0 to 100%, where 0% represents no control and 100% represents complete control of the target weed species.
- Weed Counts and Biomass: In some studies, the number of surviving weeds per unit area is counted, and the above-ground biomass of the weeds is harvested, dried, and weighed to provide a quantitative measure of control.

Experimental Workflow Diagram

The following diagram illustrates a typical experimental workflow for evaluating the selectivity of herbicides in turfgrass.

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Caption: Experimental workflow for evaluating turfgrass herbicide selectivity.

Comparative Selectivity of Quinclorac and Alternatives

The following tables summarize the selectivity of **Quinclorac** and alternative herbicides on various cool- and warm-season turfgrass species, based on available experimental data.

Cool-Season Turfgrass Species

Turfgrass Species	Quinclorac	Fenoxaprop -ethyl	Mesotrione (Tenacity)	Dithiopyr	Prodiamine
Kentucky Bluegrass (<i>Poa pratensis</i>)	Tolerant[1][2]	Generally Tolerant (some cultivar sensitivity)[3]	Tolerant[4][5]	Tolerant[5]	Tolerant
Perennial Ryegrass (<i>Lolium perenne</i>)	Tolerant[1][2]	Tolerant	Tolerant[5]	Tolerant[6]	Tolerant
Tall Fescue (<i>Festuca arundinacea</i>)	Tolerant[1][2]	Tolerant	Tolerant[5]	Tolerant	Tolerant
Fine Fescues (<i>Festuca</i> spp.)	Variable Tolerance (use with caution)[1]	Generally Tolerant	Use with caution (potential for injury)	Tolerant	Tolerant
Creeping Bentgrass (<i>Agrostis stolonifera</i>)	Sensitive to Moderately Tolerant (cultivar and location dependent)[2]	Sensitive (can cause injury)	Sensitive (can be used for removal) [4]	Tolerant	Tolerant

Warm-Season Turfgrass Species

Turfgrass Species	Quinclorac	Fenoxaprop-ethyl	Mesotrione (Tenacity)	Dithiopyr	Prodiamine
Bermudagrass (Cynodon dactylon)	Tolerant[4]	Tolerant	Use with caution (potential for bleaching)	Tolerant[5]	Tolerant
Zoysiagrass (Zoysia japonica)	Tolerant[4]	Tolerant	Use with caution (potential for bleaching)	Tolerant	Tolerant
St. Augustinegrass (Stenotaphrum secundatum)	Generally Tolerant	Use with caution (potential for injury)	Not Recommended	Tolerant	Tolerant
Centipedegrass (Eremochloa ophiuroides)	Generally Tolerant	Not Recommended	Tolerant[5]	Tolerant	Tolerant
Bahiagrass (Paspalum notatum)	Use with caution (potential for injury)	Not Recommended	Not Recommended	Tolerant	Tolerant

Comparative Efficacy on Key Turfgrass Weeds

The following table summarizes the efficacy of **Quinclorac** and its alternatives on common turfgrass weeds.

Weed Species	Quinclorac	Fenoxaprop-ethyl	Mesotrione (Tenacity)	Dithiopyr	Prodiamine
Crabgrass (Digitaria spp.)	Excellent (post-emergence, especially on mature plants)[1][8][9]	Excellent (post-emergence, all growth stages)[1][8]	Good to Excellent (pre- and early post-emergence)[1][4][8][9]	Excellent (pre-emergence and early post-emergence)[1][5]	Excellent (pre-emergence)[10][11]
Goosegrass (Eleusine indica)	Fair to Good (post-emergence)	Excellent (post-emergence)	Good (pre- and post-emergence)	Fair to Good (pre-emergence)	Fair to Good (pre-emergence)
Foxtail (Setaria spp.)	Excellent (post-emergence)	Good (post-emergence)	Good (pre- and post-emergence)	Good (pre-emergence)	Good (pre-emergence)
Barnyardgrasses (Echinochloa crus-galli)	Excellent (post-emergence)	Good (post-emergence)	Good (pre- and post-emergence)	Good (pre-emergence)	Good (pre-emergence)
White Clover (Trifolium repens)	Excellent (post-emergence)[1]	No Control	Good (post-emergence)[4]	No Control	No Control

Comparative Discussion

Quinclorac stands out for its excellent post-emergence control of crabgrass, even at later growth stages, and its broadleaf weed activity, particularly against white clover.[1] It is generally safe on a wide range of cool- and warm-season turfgrasses. However, its variable tolerance on fine fescues and potential for injury on creeping bentgrass under certain conditions require careful consideration.[1][2][7]

Fenoxaprop-ethyl is a highly effective post-emergence herbicide for controlling grassy weeds, including all growth stages of crabgrass and goosegrass.^{[1][8]} Its primary limitation is its lack of broadleaf weed control.

Mesotrione (Tenacity) offers the unique advantage of both pre- and post-emergence control of grassy and broadleaf weeds.^{[4][9]} It is particularly useful in new seedings of cool-season turf.^{[4][8]} Its mode of action, which causes temporary whitening of treated weeds and sometimes turfgrass, is a distinct characteristic.^[4] It is generally more suited for cool-season turfgrasses.^[4]

Dithiopyr and Prodiameine are primarily pre-emergence herbicides that provide excellent season-long control of crabgrass and other annual grasses. Dithiopyr also has some early post-emergence activity on crabgrass.^{[1][5]} Their selectivity across a broad range of turfgrass species is a key advantage.

Conclusion

The selection of an appropriate herbicide for weed control in turfgrass depends on a multitude of factors, including the target weed species, their growth stage, and the turfgrass species present. **Quinclorac** remains a highly effective and valuable tool for post-emergence crabgrass control in many turfgrass systems. However, a thorough understanding of its selectivity profile is crucial to avoid injury to desirable turf. Alternative herbicides such as Fenoxaprop-ethyl, Mesotrione, Dithiopyr, and Prodiameine offer different modes of action and application timings, providing turfgrass managers with a range of options to develop integrated weed management programs that are both effective and safe for the specific turfgrass environment. The experimental protocols outlined in this guide provide a framework for the continued evaluation and comparison of these and future herbicide technologies.

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